

Personal protective equipment for handling **tert-Butyl(3-chloropropoxy)dimethylsilane**

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Compound of Interest

Compound Name:	<i>tert-Butyl(3-chloropropoxy)dimethylsilane</i>
Cat. No.:	B035849

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Essential Safety and Handling Guide for **tert-Butyl(3-chloropropoxy)dimethylsilane**

This guide provides immediate, essential safety and logistical information for handling **tert-Butyl(3-chloropropoxy)dimethylsilane** in a laboratory setting. The following procedures and recommendations are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Properties and Identification:

Property	Value	Source
CAS Number	89031-82-3	[1]
Molecular Formula	C9H21ClOSi	[1]
Molecular Weight	208.80 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	198.3 ± 13.0 °C at 760 mmHg	[3]
Flash Point	62.8 ± 12.0 °C	[2]
Density	0.9 ± 0.1 g/cm³	[2]
Vapor Pressure	0.5 ± 0.4 mmHg at 25°C	[2]
Refractive Index	1.425	[2]

Personal Protective Equipment (PPE)

When handling **tert-Butyl(3-chloropropoxy)dimethylsilane**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended, based on safety data for the compound and structurally similar chemicals.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves.[\[5\]](#) The specific glove material should be selected based on the breakthrough time and permeation rate for this chemical class.
 - Clothing: A lab coat or chemical-resistant apron should be worn.[\[5\]](#) For tasks with a higher risk of splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#) If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges should be used.

First-Aid Measures

In the event of exposure, immediate action is critical.[\[4\]](#)

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidents.

- Handling:
 - Handle under an inert atmosphere (e.g., nitrogen or argon).[\[5\]](#)
 - Keep away from heat, sparks, and open flames.
 - Take precautionary measures against static discharge.
 - Use non-sparking tools.
 - Avoid contact with skin, eyes, and clothing.[\[5\]](#)
 - Wash hands thoroughly after handling.
- Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is between 2-8°C or at -20°C in an inert atmosphere.
[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

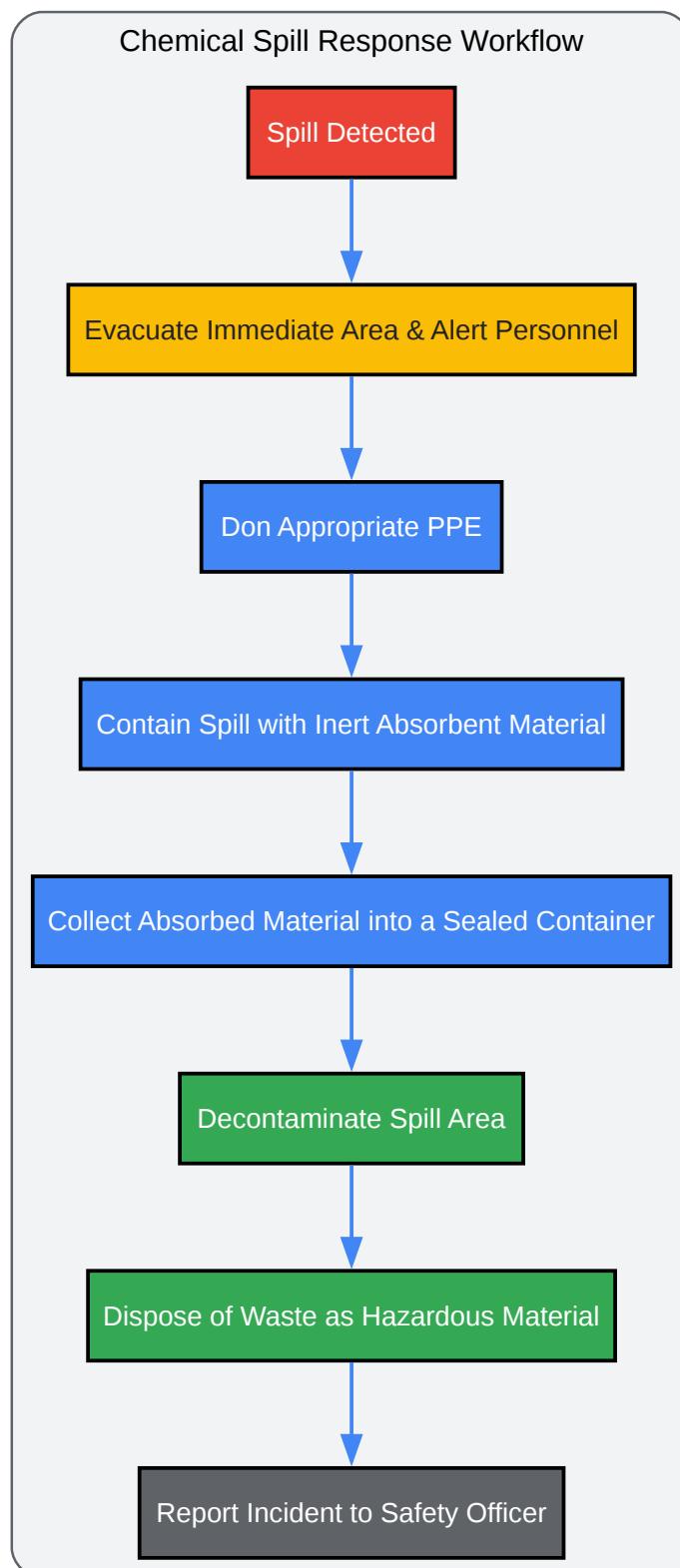
Disposal Plan

Dispose of **tert-Butyl(3-chloropropoxy)dimethylsilane** and its container in accordance with all applicable local, state, and federal regulations.

- Chemical Disposal: The chemical should be disposed of as hazardous waste through a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.
- Container Disposal: Contaminated containers should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of **tert-Butyl(3-chloropropoxy)dimethylsilane**.



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Caption: Workflow for a chemical spill.

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